

Technical Guide: Safety, Handling, and Storage of 2-(2-Chlorophenyl)ethylamine

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Compound of Interest

Compound Name: 2-(2-Chlorophenyl)ethylamine

Cat. No.: B079778

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute professional safety advice. Always consult the most current Safety Data Sheet (SDS) from your supplier and adhere to all institutional and regulatory safety protocols before handling any chemical.

Introduction

2-(2-Chlorophenyl)ethylamine is a substituted phenethylamine compound of interest to researchers in medicinal chemistry and drug development. Its structure, featuring a chlorinated phenyl ring, imparts specific chemical properties that make it a useful building block in the synthesis of various target molecules. However, like many reactive organic compounds, it presents potential hazards that necessitate careful handling and storage to ensure the safety of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the safety considerations, handling procedures, and storage requirements for **2-(2-chlorophenyl)ethylamine**.

Physical and Chemical Properties

Proper handling and storage procedures are informed by the physical and chemical properties of a substance. The following table summarizes the key properties of **2-(2-chlorophenyl)ethylamine**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ ClN	[1] [2]
Molecular Weight	155.62 g/mol	[1] [2]
Appearance	Clear, slightly yellow liquid	[1]
Odor	Amine-like	[1]
Boiling Point	120 °C at 15 mmHg	[1] [2]
Density	1.106 g/cm ³ at 25 °C	[1] [2]
Refractive Index	n _{20/D} 1.551 (lit.)	[2]
Flash Point	109 °C (228.2 °F) - closed cup	[2]
CAS Number	13078-80-3	[1] [2]

Hazard Identification and Toxicological Information

While comprehensive toxicological data for **2-(2-chlorophenyl)ethylamine** is not available, the existing information indicates that it should be handled as a hazardous substance. The primary hazards are associated with its corrosive and irritant properties.[\[1\]](#)

Hazard	Description	Source(s)
Skin Contact	Causes severe skin burns and irritation.	[3]
Eye Contact	Causes serious eye damage and irritation. May cause chemical conjunctivitis.	[1][3]
Inhalation	Causes respiratory tract irritation. Can produce delayed pulmonary edema.	[1]
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.	[1]
GHS Classification	Skin Corrosion/Irritation, Category 1B	[2]

Note: The toxicological properties of this substance have not been fully investigated.[1] Effects of exposure may be delayed.

Safety and Handling Protocols

Adherence to strict safety protocols is paramount when working with **2-(2-chlorophenyl)ethylamine**. The following section outlines detailed procedures for handling this compound in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the planned experiment should be conducted to determine the appropriate level of PPE. The following are minimum requirements:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or perforation before and during use.

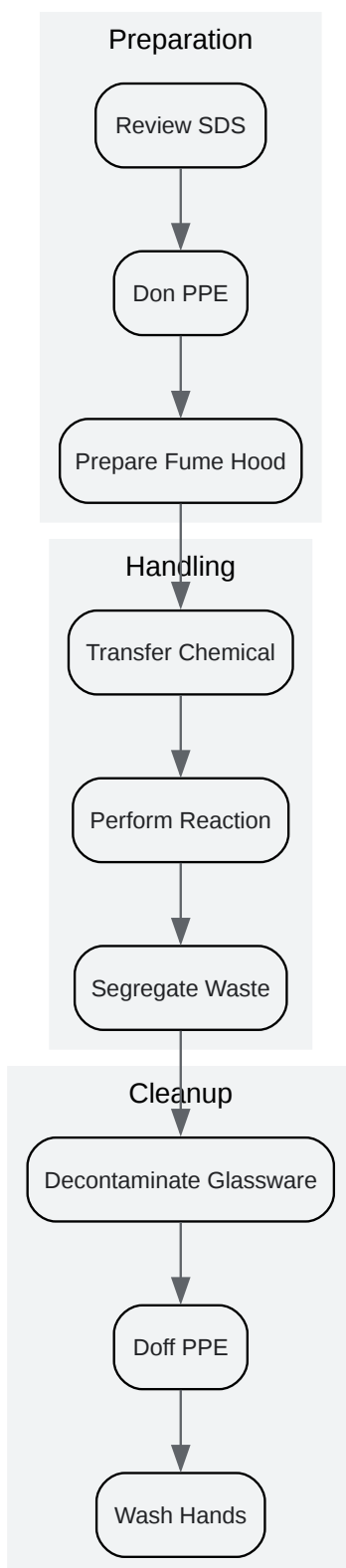
- **Skin and Body Protection:** A lab coat or chemical-resistant apron must be worn. For larger quantities or procedures with a higher risk of splashing, chemical-resistant coveralls may be necessary. Ensure that legs and feet are covered with long pants and closed-toe shoes.
- **Respiratory Protection:** All handling of **2-(2-chlorophenyl)ethylamine** should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available or if there is a risk of exceeding exposure limits, a properly fitted respirator with an appropriate cartridge is required.

General Handling Procedures

- **Ventilation:** Always handle **2-(2-chlorophenyl)ethylamine** in a well-ventilated area, preferably within a chemical fume hood.
- **Avoiding Contact:** Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.
- **Aerosol and Vapor Generation:** Procedures that may generate aerosols or vapors should be conducted with additional containment measures.
- **Hygiene Practices:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- **Quantity:** Use the smallest amount of the chemical necessary for the experiment.

Experimental Workflow for Handling Liquid Reagents

The following diagram outlines a standard workflow for safely handling hazardous liquid chemicals like **2-(2-chlorophenyl)ethylamine**.



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Caption: Standard laboratory workflow for handling hazardous liquid chemicals.

Storage and Stability

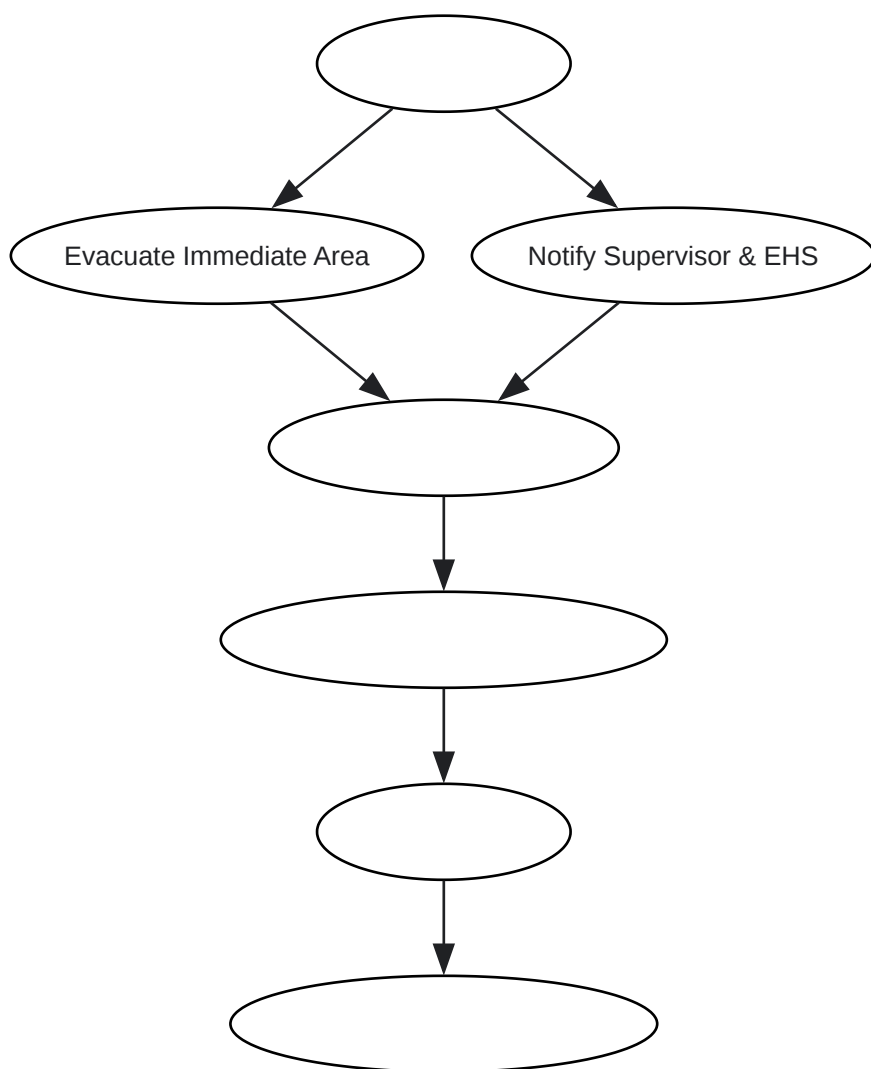
Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

Storage Aspect	Recommendation	Source(s)
Container	Store in a tightly closed container.	[1]
Temperature	Store in a cool, dry place.	[1]
Ventilation	Store in a well-ventilated area.	[1]
Incompatible Substances	Store away from acids, acid anhydrides, acid chlorides, chloroformates, and strong oxidizing agents.	[1]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.	[1]
Hazardous Decomposition Products	Hydrogen chloride, nitrogen oxides, carbon monoxide, carbon dioxide, and other irritating and toxic fumes and gases may be generated during a fire.	[1]

Accidental Release and Emergency Procedures

In the event of an accidental release or exposure, prompt and appropriate action is critical.

Spill Response



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Caption: Emergency response workflow for a chemical spill.

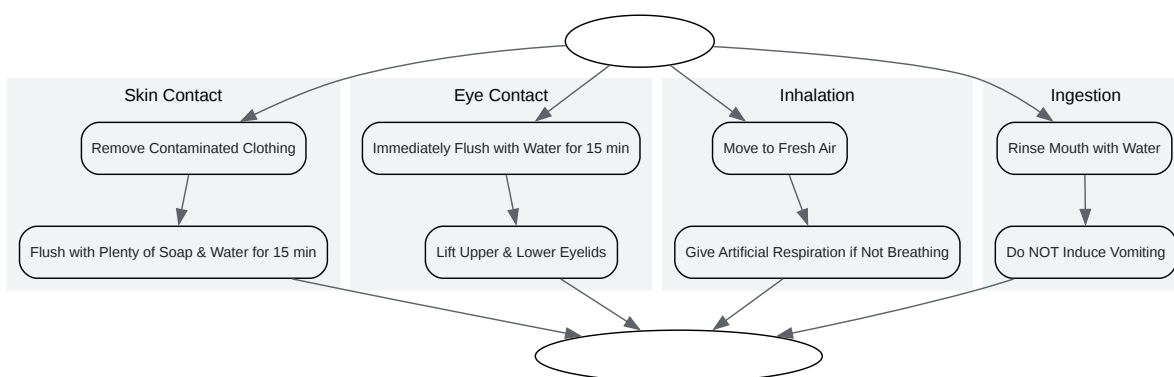
Spill Cleanup Procedure:

- Evacuate: Immediately evacuate the area of the spill.
- Notify: Inform your supervisor and the institution's Environmental Health and Safety (EHS) department.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.

- Containment: For small spills, and only if you are trained to do so, use an absorbent, non-combustible material such as earth, sand, or vermiculite to contain the spill.
- Cleanup: Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area with an appropriate solvent, followed by soap and water.

First Aid Measures

The following diagram outlines the immediate first aid steps to be taken in case of exposure. Medical attention should be sought immediately in all cases of exposure.



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Caption: First aid response for exposure to **2-(2-chlorophenyl)ethylamine**.

- After Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid immediately.^[1]

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[1]
- After Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.[1]
- After Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[1]

Disposal Considerations

Chemical waste must be disposed of in accordance with all local, state, and federal regulations. Contact your institution's EHS department for specific guidance on the disposal of **2-(2-chlorophenyl)ethylamine** and any contaminated materials. Do not dispose of this chemical down the drain.

Conclusion

2-(2-Chlorophenyl)ethylamine is a valuable research chemical that requires careful and informed handling. By understanding its physical and chemical properties, potential hazards, and by adhering to the stringent safety, handling, and storage protocols outlined in this guide, researchers can minimize risks and ensure a safe laboratory environment. Always prioritize safety and consult the appropriate resources before commencing any work with this compound.

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References

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